

An In-depth Technical Guide to the Safety and Handling of 2-Methoxyquinoline

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Compound of Interest

Compound Name: 2-Methoxyquinoline

Cat. No.: B1583196

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methoxyquinoline**, a key intermediate in various synthetic applications. Adherence to the following protocols is crucial for ensuring a safe laboratory environment and maintaining the integrity of experimental work. This document outlines the hazards associated with **2-Methoxyquinoline**, provides detailed protocols for its safe use, and offers guidance on emergency procedures.

Hazard Identification and Classification


2-Methoxyquinoline and its derivatives should be handled as hazardous substances. The following table summarizes the known and anticipated hazard classifications based on available safety data sheets (SDS) for **2-Methoxyquinoline** and structurally similar compounds.^{[1][2][3][4]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][4]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation[4]

Signal Word: Warning[4]

Hazard Pictograms:

-  alt text

Precautionary Statements:[4]

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physicochemical properties of **2-Methoxyquinoline** is presented below.
[\[5\]](#)[\[6\]](#)

Table 2: Physicochemical Properties of **2-Methoxyquinoline**

Property	Value
Molecular Formula	C ₁₀ H ₉ NO
Molecular Weight	159.19 g/mol
Appearance	Not Available
Melting Point	Not Available
Boiling Point	Not Available
Solubility	Very slightly soluble (0.33 g/L at 25°C) [6]
pKa	Not Available
LogP	Not Available
CAS Number	6931-16-4 [5]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risks associated with **2-Methoxyquinoline**.

Engineering Controls

- Ventilation: All work with **2-Methoxyquinoline**, especially handling of the solid form or preparation of solutions, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[7\]](#)[\[8\]](#)
- Safety Equipment: An operational safety shower and eyewash station must be readily accessible in the laboratory.[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

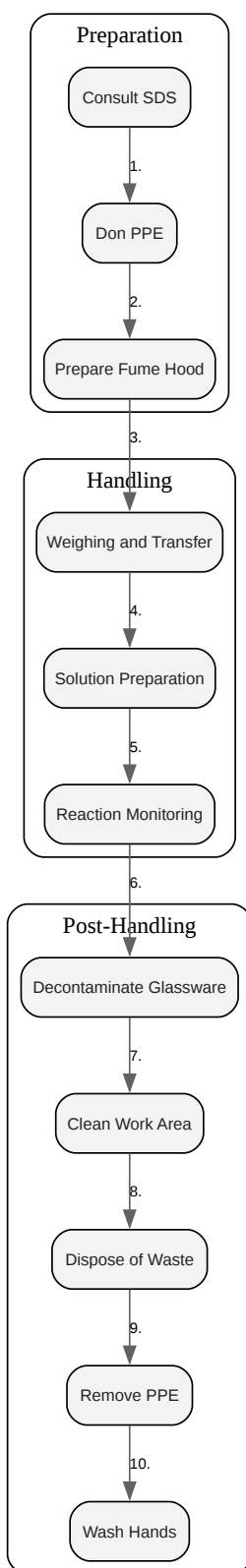
A comprehensive PPE strategy is mandatory to minimize exposure.[7][9]

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields meeting ANSI Z87.1 standards. A face shield should be worn when there is a splash hazard.[10]	To protect against splashes and fine particles that can cause serious eye damage.[9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) inspected before use.[1][7]	To prevent skin contact, which may cause irritation.[9]
Body Protection	A full-length, buttoned laboratory coat.[10]	To protect against incidental skin contact.[9]
Respiratory Protection	Use in a certified chemical fume hood is the primary control. If a fume hood is not available or if dust/aerosols are generated, a NIOSH-approved respirator with appropriate cartridges is required.[7]	To prevent inhalation of vapors or dust, which may cause respiratory system irritation.[9]

Storage

- Conditions: Store in a cool, dry, well-ventilated place.[11] For long-term storage, refrigeration at 2-8 °C is advisable.[12]
- Containers: Keep containers tightly closed and store in an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation.[11][12] Protect from light by using amber or opaque containers.[12]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[11][12]



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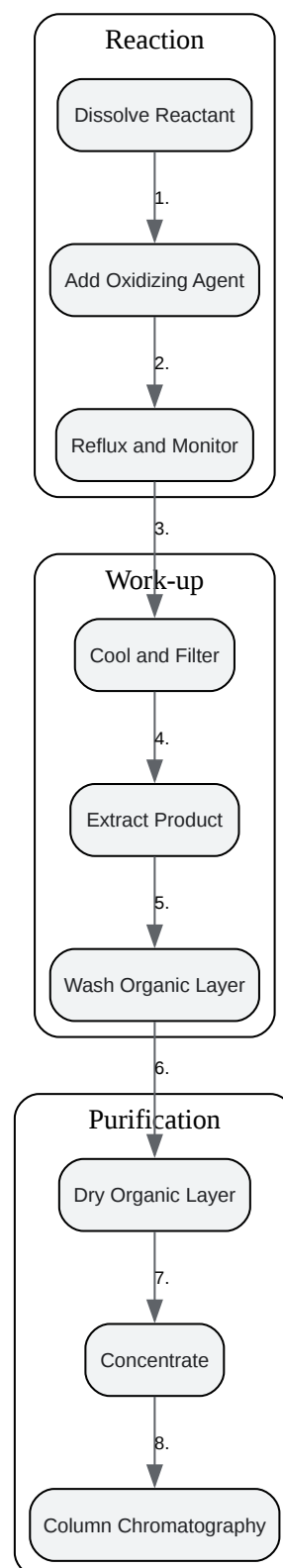
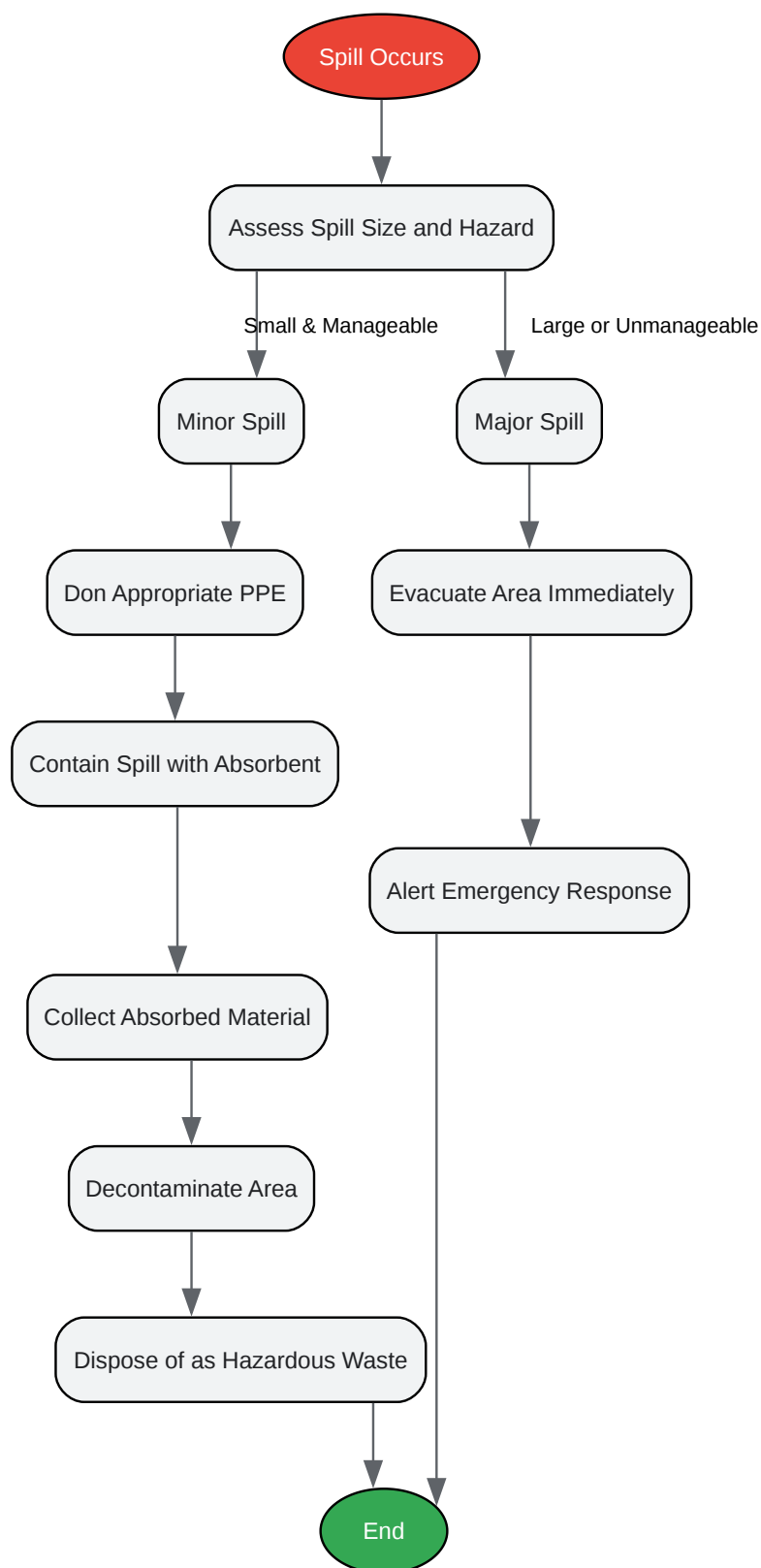
Safe handling workflow for quinoline derivatives.

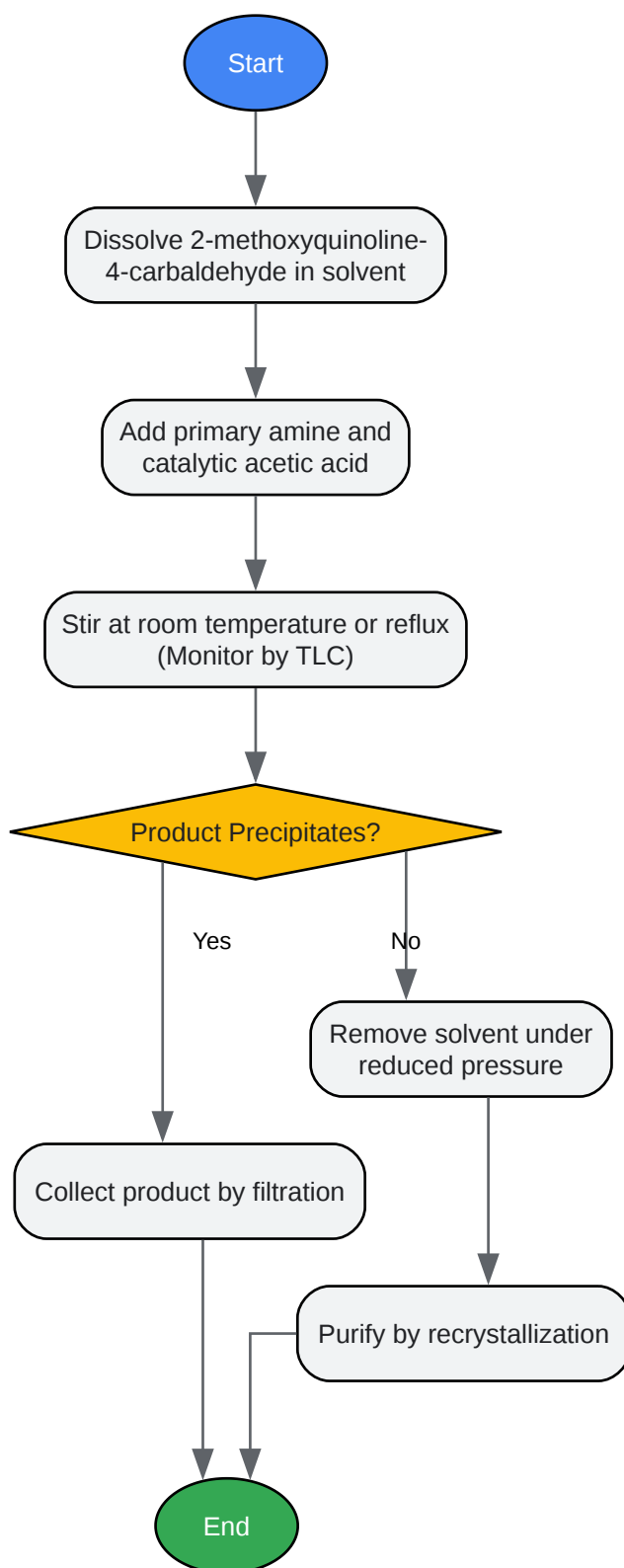
Accidental Release and First Aid Measures

Accidental Release Measures

Immediate and appropriate response to a spill is critical to prevent exposure and environmental contamination.^{[13][14][15]}

- Minor Spills:
 - Alert personnel in the immediate area.^[8]
 - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).^[13]
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.^[8]
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.^{[8][13]}
- Major Spills:
 - Evacuate the laboratory immediately and alert others.^{[8][10]}
 - Contact your institution's emergency response team.^{[8][10]}
 - Do not attempt to clean up a large spill without proper training and equipment.^[10]





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